

# An In-depth Technical Guide to 3-(tert-butyl)cyclohexanone

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## Compound of Interest

Compound Name:	3-(TERT-BUTYL)CYCLOHEXANONE
CAS No.:	936-99-2
Cat. No.:	B1295260

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## Abstract

This technical guide provides an in-depth exploration of **3-(tert-butyl)cyclohexanone**, a key intermediate in organic synthesis. We will cover its fundamental physicochemical properties, established synthetic protocols, characteristic reactivity, and crucial safety considerations. This document is intended for researchers, chemists, and drug development professionals who utilize sterically hindered cyclohexanone derivatives in their synthetic endeavors. The strategic placement of the bulky tert-butyl group introduces significant conformational biases, making this molecule a valuable tool for investigating and controlling stereochemical outcomes in chemical reactions.

## Core Identification and Physicochemical Properties

**3-(tert-butyl)cyclohexanone** is a cyclic ketone distinguished by a sterically demanding tert-butyl group at the C3 position. This structural feature is paramount to its chemical behavior, influencing both its ground-state conformation and the stereochemical course of its reactions.

Table 1: Key Physicochemical Data for **3-(tert-butyl)cyclohexanone**

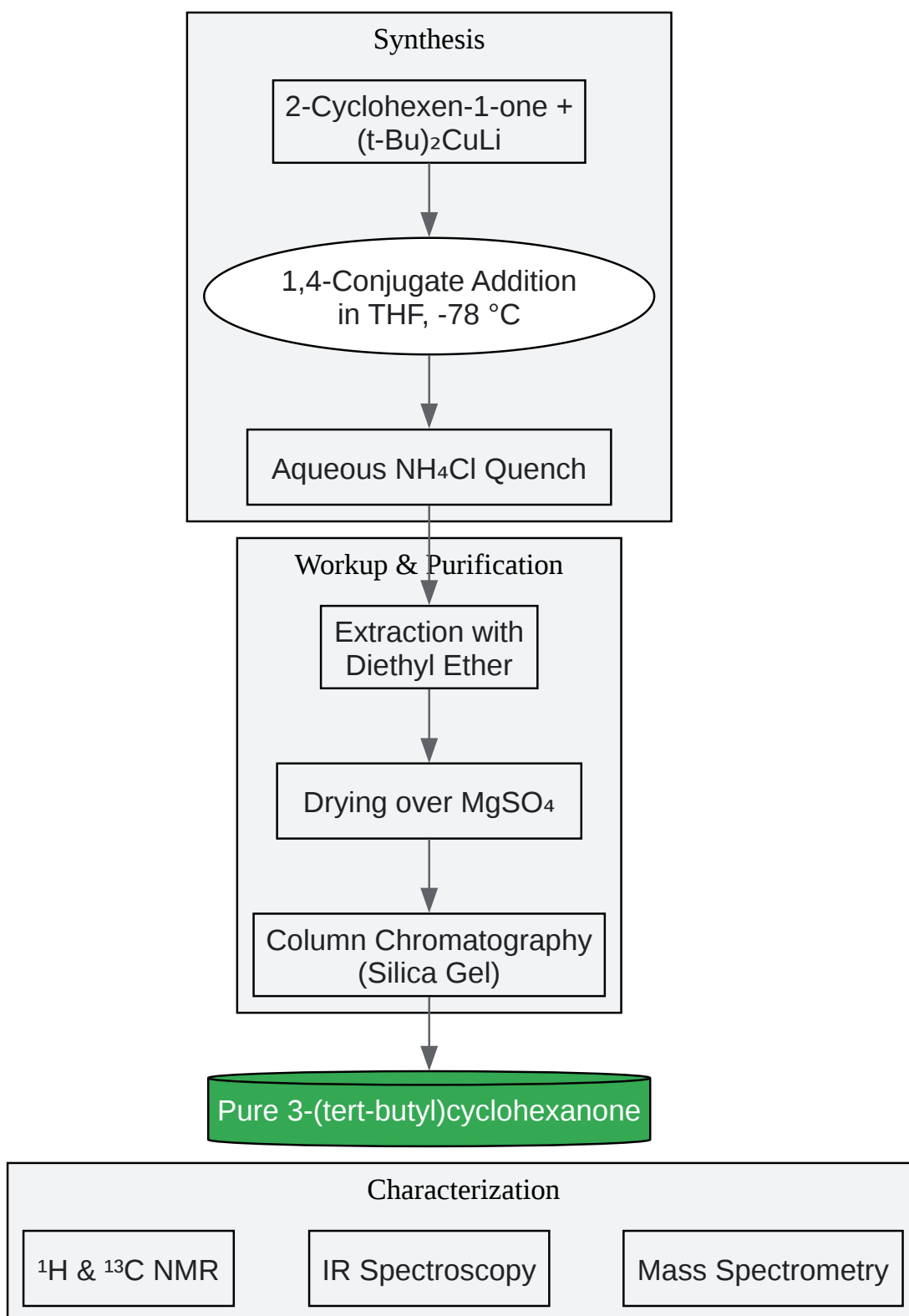
Property	Value	Source(s)
CAS Number	936-99-2	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[1][2][4]
Molecular Weight	154.25 g/mol	[1][4]
IUPAC Name	3-tert-butylcyclohexan-1-one	[4]
Synonyms	Cyclohexanone, 3-(1,1-dimethylethyl)-	[1][4]
Appearance	Varies; may be solid or liquid at room temp.	
Topological Polar Surface Area (TPSA)	17.07 Å <sup>2</sup>	[1]
LogP	2.79	[1][2]

## Synthesis and Purification

The synthesis of **3-(tert-butyl)cyclohexanone** often leverages the conjugate addition of a tert-butyl nucleophile to a cyclohexenone precursor. A common and effective method is the Gilman or cuprate-mediated 1,4-addition, which provides good yields of the desired product.

## Workflow: Synthesis via Cuprate Addition

The following diagram outlines the general workflow for the synthesis, purification, and characterization of **3-(tert-butyl)cyclohexanone**.



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Caption: General workflow for synthesis and purification.

## Detailed Experimental Protocol: Synthesis of 3-butylcyclohexanone (Analogous Procedure)

While a specific protocol for the tert-butyl analog was not found in the search results, a highly analogous procedure for the synthesis of 3-butylcyclohexanone via conjugate addition provides a robust template.<sup>[5]</sup> This method can be adapted by substituting the n-butyl nucleophile with a tert-butyl equivalent, typically derived from tert-butyllithium and a copper(I) salt.

- **Catalyst Preparation:** A suspension of CuBr·Me<sub>2</sub>S in anhydrous THF is cooled to -78 °C under an argon atmosphere.<sup>[5]</sup>
- **Cuprate Formation:** A stoichiometric equivalent of tert-butyllithium is added. The mixture is allowed to warm slightly to facilitate the formation of the lithium di-tert-butylcuprate reagent.
- **Conjugate Addition:** The solution is re-cooled to -78 °C. A solution of 2-cyclohexen-1-one in THF is added dropwise.<sup>[5]</sup> The reaction is stirred for a short period at this temperature to ensure complete addition.
- **Quenching:** The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl).<sup>[5]</sup>
- **Workup:** The mixture is transferred to a separatory funnel, and the organic layer is extracted with a suitable solvent like diethyl ether. The combined organic extracts are washed with water and brine, then dried over an anhydrous salt (e.g., MgSO<sub>4</sub>).
- **Purification:** The solvent is removed under reduced pressure. The crude product is then purified by flash column chromatography on silica gel to yield the pure **3-(tert-butyl)cyclohexanone**.

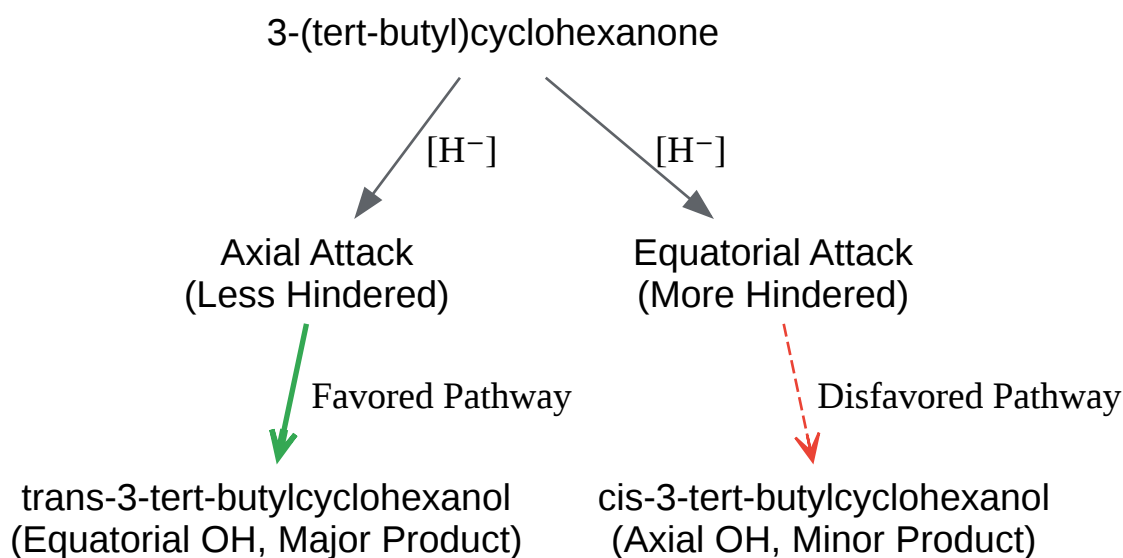
## Reactivity and Mechanistic Considerations: The Role of the tert-Butyl Group

The defining feature of **3-(tert-butyl)cyclohexanone** is the conformational locking effect of the bulky tert-butyl group. Due to its large A-value, the tert-butyl group strongly prefers to occupy an equatorial position on the cyclohexane ring. This locks the ring into a specific chair

conformation, which has profound implications for the stereochemical outcome of reactions at the C1 carbonyl center.

## Stereoselective Reduction

The reduction of the carbonyl group is a classic example. Nucleophilic attack by hydride reagents (e.g.,  $\text{NaBH}_4$ ,  $\text{LiAlH}_4$ ) can occur from either the axial or equatorial face.



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Caption: Stereochemical pathways in hydride reduction.

- Axial Attack: The nucleophile approaches from the axial face, which is sterically less encumbered. This leads to the formation of an alcohol where the new hydroxyl group is in the equatorial position (the trans isomer). This is generally the major product.
- Equatorial Attack: Approach from the equatorial face is hindered by the axial hydrogens at the C2 and C6 positions. This pathway results in an axial hydroxyl group (the cis isomer) and is typically the minor product.

This predictable stereoselectivity makes **3-(tert-butyl)cyclohexanone** and its analogs valuable substrates in synthetic sequences where control over stereochemistry is critical. For instance, iridium-catalyzed reductions have been noted to produce axial alcohols from substituted cyclohexanones like the 3-tert-butyl isomer.<sup>[6]</sup>

## Applications in Research and Development

Substituted cyclohexanones are versatile building blocks in organic synthesis and medicinal chemistry. While direct applications of the 3-tert-butyl isomer are specific, the principles it demonstrates are widely applicable. The related compound, 4-tert-butylcyclohexanone, has been used as a starting material for derivatives with potential antibacterial and insecticidal properties.<sup>[7]</sup> Such studies often involve leveraging the ketone for reactions like aldol condensations or Wittig reactions to build molecular complexity.<sup>[7][8]</sup> The predictable reactivity of these conformationally-biased systems allows for the targeted synthesis of complex molecules with specific stereochemistries, a cornerstone of modern drug development.

## Safety and Handling

Proper handling of **3-(tert-butyl)cyclohexanone** is essential in a laboratory setting. Users must consult the Safety Data Sheet (SDS) before use.

Table 2: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
	Warning	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

(Source: GHS information derived from supplier data<sup>[1]</sup>)

## Handling and Storage Recommendations:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors.<sup>[9][10]</sup>
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses or goggles, and a lab coat to prevent skin and eye contact.<sup>[9][10][11]</sup>

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Take precautionary measures against static discharge.[9]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [9][10]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[9][12]

## References

- ChemScene. (n.d.). 936-99-2 | **3-(tert-Butyl)cyclohexanone**. Retrieved from ChemScene website.[1]
- Guidechem. (n.d.). **3-(tert-Butyl)cyclohexanone** 936-99-2. Retrieved from guidechem.com. [2]
- BLD Pharm. (n.d.). 936-99-2|**3-(tert-Butyl)cyclohexanone**. Retrieved from bldpharm.com. [3]
- Alfa Chemistry. (n.d.). CAS 936-99-2 **3-(tert-Butyl)cyclohexanone**. Retrieved from alfa-chemistry.com.[13]
- Sigma-Aldrich. (2017). Safety Data Sheet. Retrieved from a university website's cache of a Sigma-Aldrich SDS.[9]
- AK Scientific, Inc. (n.d.). **3-(tert-Butyl)cyclohexanone** Safety Data Sheet. Retrieved from aksci.com.[11]
- Fisher Scientific. (2014). Safety Data Sheet for 4-tert-Butylcyclohexanone. Retrieved from fishersci.com.[10]
- Koziol, A., et al. (n.d.). Synthesis and Biological Activity of New 4-tert-Butylcyclohexanone Derivatives. ResearchGate.[7]
- PrepChem.com. (n.d.). Synthesis of 3-butylcyclohexanone. Retrieved from prepchem.com. [5]

- Eliel, E. L., et al. (n.d.). cis-4-tert-BUTYLCYCLOHEXANOL. Organic Syntheses Procedure. [6]
- Merck Millipore. (n.d.). Safety Data Sheet for 4-tert-Butylcyclohexanone. Retrieved from merckmillipore.com.[12]
- PubChem. (n.d.). **3-(Tert-butyl)cyclohexanone**. National Center for Biotechnology Information.[4]
- Weinshenker, N. M., et al. (n.d.). Oxidation of alcohols to ketones. Organic Syntheses Procedure.[14]
- SpectraBase. (n.d.). (3R,4R)-4-tert-Butyl-3-hydroxy-cyclohexanone. Retrieved from spectrabase.com.[15]
- Gannett, P. (2021). How can you synthesize 4-tert-butylcyclohexanone?. Quora.[16]
- NIST. (n.d.). Cyclohexanone, 3,5-di-tert-butyl-, cis. NIST Chemistry WebBook.[17]
- ChemicalBook. (n.d.). 4-tert-Butylcyclohexanone(98-53-3) 1H NMR spectrum. Retrieved from chemicalbook.com.[18]
- ChemicalBook. (n.d.). TERT-BUTYLCYCLOHEXANE(3178-22-1) IR Spectrum. Retrieved from chemicalbook.com.[19]
- RSC Publishing. (n.d.). Kinetic and mechanistic studies of cyclohexane oxidation with tert-butyl hydroperoxide over M–N4 catalysts. Reaction Chemistry & Engineering.[20]
- Nugent, T. C., et al. (n.d.). Reaction of 4-t-butylcyclohexanone with 4-nitrobenzaldehyde and benzaldehyde. Retrieved from a research publication platform.[8]

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## Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [3. 936-99-2|3-\(tert-Butyl\)cyclohexanone|BLD Pharm \[bldpharm.com\]](https://bldpharm.com)
- [4. 3-\(Tert-butyl\)cyclohexanone | C10H18O | CID 136750 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. prepchem.com \[prepchem.com\]](https://prepchem.com)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. louisville.edu \[louisville.edu\]](https://louisville.edu)
- [10. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [11. aksci.com \[aksci.com\]](https://aksci.com)
- [12. merckmillipore.com \[merckmillipore.com\]](https://merckmillipore.com)
- [13. alfa-chemistry.com \[alfa-chemistry.com\]](https://alfa-chemistry.com)
- [14. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
- [15. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [16. quora.com \[quora.com\]](https://quora.com)
- [17. Cyclohexanone, 3,5-di-tert-butyl-, cis \[webbook.nist.gov\]](https://webbook.nist.gov)
- [18. 4-tert-Butylcyclohexanone\(98-53-3\) 1H NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [19. TERT-BUTYLCYCLOHEXANE\(3178-22-1\) IR Spectrum \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [20. Kinetic and mechanistic studies of cyclohexane oxidation with tert-butyl hydroperoxide over M–N4 catalysts - Reaction Chemistry & Engineering \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
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